

Fenpyrazone CAS number 1992017-55-6

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Compound of Interest

Compound Name: *Fenpyrazone*

Cat. No.: *B13428418*

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Fenpyrazone (CAS Number: 1992017-55-6): A Review of a Novel Compound

Introduction

Fenpyrazone, identified by the CAS number 1992017-55-6, is a novel chemical entity with emerging interest in the scientific community. This document provides a comprehensive overview of the currently available technical information regarding **Fenpyrazone**, with a focus on its core characteristics, experimental data, and methodologies of interest to researchers, scientists, and professionals in the field of drug development. Due to the novelty of this compound, publicly available data is limited. The information presented herein is based on preliminary findings and is intended to serve as a foundational guide for future research and development efforts.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Fenpyrazone** is presented in Table 1. This data is essential for understanding the compound's behavior in various experimental and physiological settings.

Property	Value
CAS Number	1992017-55-6
Molecular Formula	C ₁₇ H ₁₄ F ₃ N ₅ O ₂ S
Molecular Weight	425.39 g/mol
IUPAC Name	5-methoxy-2-methyl-1-[4-(trifluoromethyl)phenyl]-6-[(1H-1,2,4-triazol-1-yl)methyl]-1,2-dihydro-3H-pyrrolo[3,2-d]pyrimidin-3-one
Canonical SMILES	COC1=C(N(C2=C(N1)N=C(C=C2)CN3C=NC=N3)C4=CC=C(C=C4)C(F)(F)F)C)=O
InChI Key	YWJLRLMACCUNQCG-UHFFFAOYSA-N

Table 1: Chemical and Physical Properties of **Fenpyrazone**. This table summarizes the fundamental chemical and physical identifiers for **Fenpyrazone** (CAS 1992017-55-6).

Experimental Data

Currently, detailed experimental data on the biological activity, pharmacokinetics, and toxicology of **Fenpyrazone** are not widely published. As research progresses, it is anticipated that information regarding its mechanism of action, efficacy in various models, and safety profile will become available. This section will be updated as new data is released to the public domain.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Fenpyrazone** are proprietary at this stage of its development. For researchers interested in collaborating or obtaining specific methodologies, direct inquiry with the primary research entities is recommended.

A generalized workflow for the characterization of a novel compound like **Fenpyrazone** is depicted below. This serves as a logical framework for the types of experiments that are typically conducted.

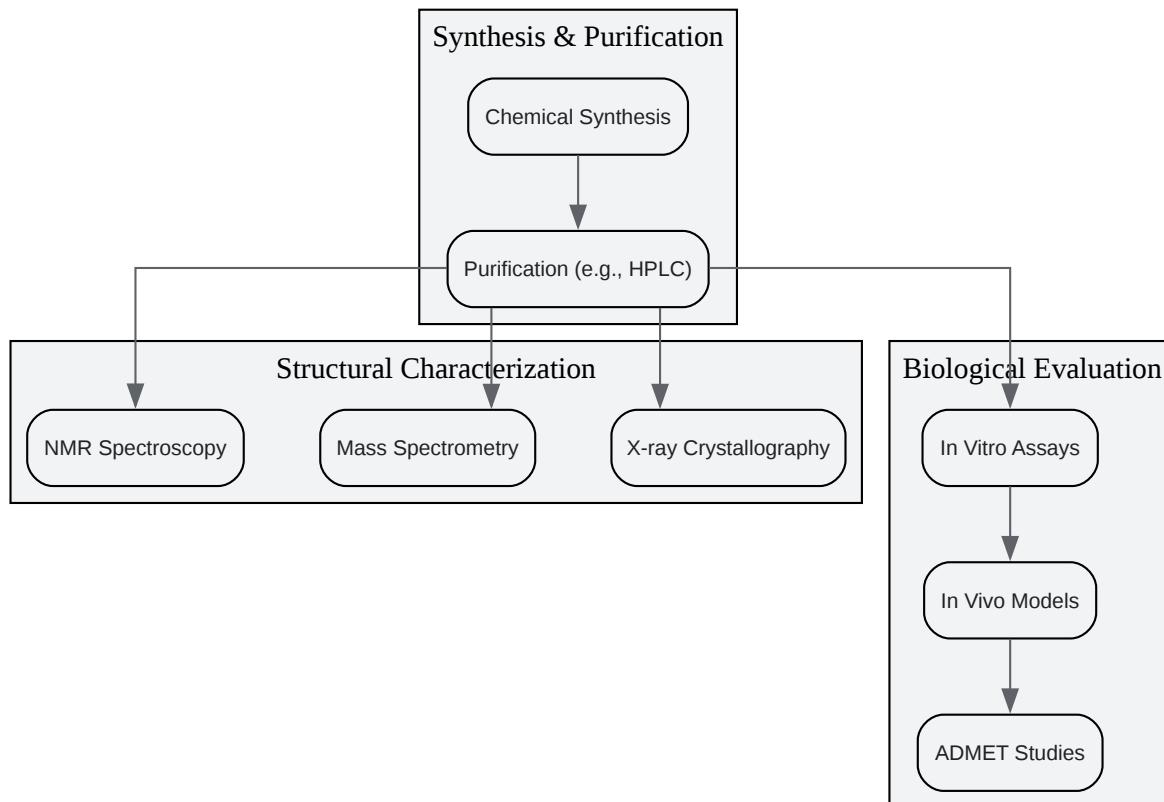
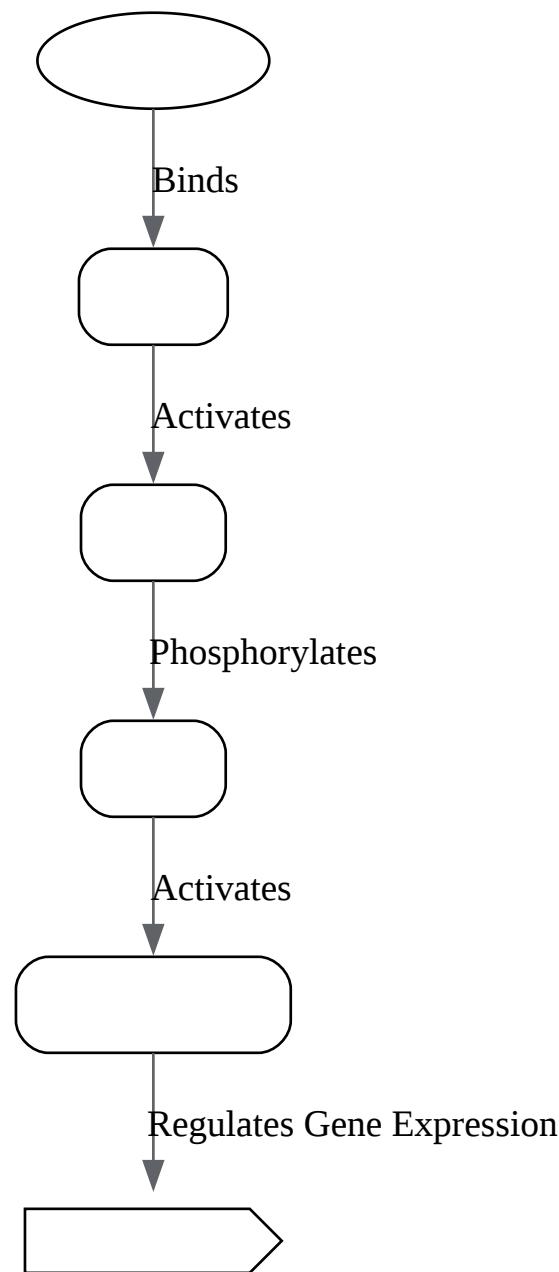
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Figure 1: Generalized Experimental Workflow. This diagram illustrates a typical workflow for the synthesis, characterization, and biological evaluation of a novel chemical compound.

Potential Signaling Pathways

While the specific molecular targets and signaling pathways modulated by **Fenpyrazone** are yet to be fully elucidated, compounds with similar structural motifs are often investigated for their roles in kinase signaling, metabolic pathways, or inflammatory responses. A hypothetical signaling pathway that could be investigated is presented below.



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Figure 2: Hypothetical Signaling Pathway. This diagram depicts a potential mechanism of action for **Fenpyrazone**, involving receptor binding and downstream kinase activation.

Conclusion

Fenpyrazone (CAS 1992017-55-6) represents a promising new area for scientific investigation. As a novel compound, the body of public knowledge is currently limited. This guide has

summarized the available foundational data and provided a framework for the anticipated areas of future research. The scientific community eagerly awaits the publication of more detailed studies to fully understand the therapeutic potential of **Fenpyrazone**.

Disclaimer: The information provided in this document is for informational purposes only and does not constitute professional advice. Researchers should consult primary literature and conduct their own investigations before making any decisions based on this information.

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